

Application Note: Scalable Synthesis of (2-Benzyloxy-5-methoxy-phenyl)-methanol

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Compound of Interest

Compound Name: (2-Benzyloxy-5-methoxy-phenyl)-methanol

CAS No.: 214072-73-8

Cat. No.: B3252143

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Executive Summary

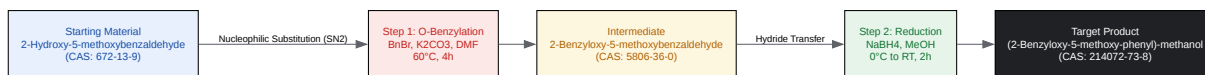
(2-Benzyloxy-5-methoxy-phenyl)-methanol (CAS: 214072-73-8) is a critical intermediate in the synthesis of various pharmaceutical agents, particularly as a linker in antibody-drug conjugates (ADCs) and as a scaffold in antiviral drug discovery. Its structural integrity—specifically the preservation of the benzyl ether moiety during the reduction of the benzylic alcohol—requires a precise, chemoselective synthetic strategy.

This application note details a robust, two-step protocol starting from 2-hydroxy-5-methoxybenzaldehyde. Unlike generic organic synthesis guides, this document focuses on process reliability, safety, and impurity control, utilizing a Williamson Ether Synthesis followed by a Borohydride Reduction.

Retrosynthetic Strategy & Pathway

The synthesis is designed to install the bulky benzyl protecting group before generating the sensitive primary alcohol. This order of operations prevents self-etherification and ensures the phenolic hydroxyl is selectively alkylated.

Reaction Scheme (Graphviz Visualization)



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Figure 1: Synthetic workflow for the preparation of the target benzyl alcohol derivative.

Reagents and Materials

To ensure reproducibility, use reagents meeting the following specifications.

Reagent / Solvent	CAS No.[1]	Purity Grade	Role	Stoichiometry (Eq.)
2-Hydroxy-5-methoxybenzaldehyde	672-13-9	>98%	Starting Material	1.0
Benzyl Bromide	100-39-0	>98%	Electrophile	1.2
Potassium Carbonate ()	584-08-7	Anhydrous, Powder	Base	2.0
Sodium Borohydride ()	16940-66-2	>98% Granules	Reducing Agent	0.6 (Excess H-)
DMF (N,N-Dimethylformamide)	68-12-2	Anhydrous	Solvent (Step 1)	10 Vol (mL/g)
Methanol (MeOH)	67-56-1	HPLC Grade	Solvent (Step 2)	10 Vol (mL/g)

Experimental Protocols

Phase 1: Selective -Benzylation

Objective: Mask the phenolic hydroxyl group via Williamson Ether Synthesis. Mechanism:

Nucleophilic Substitution.^{[2][3][4]} The phenoxide anion, generated in situ by

, attacks the benzylic carbon of benzyl bromide.

Protocol:

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a reflux condenser. Flush with nitrogen ().
- Dissolution: Charge the RBF with 2-Hydroxy-5-methoxybenzaldehyde (10.0 g, 65.7 mmol) and Anhydrous DMF (100 mL). Stir until fully dissolved.
- Deprotonation: Add Potassium Carbonate (18.2 g, 131.4 mmol) in a single portion. The suspension may turn yellow/orange due to phenoxide formation.
- Addition: Add Benzyl Bromide (9.4 mL, 78.8 mmol) dropwise via syringe over 10 minutes.
 - Safety Note: Benzyl bromide is a potent lachrymator. Perform exclusively in a fume hood.
- Reaction: Heat the mixture to 60°C for 4 hours.
 - Monitor: Check TLC (Hexane:EtOAc 4:1). The starting phenol () should disappear, replaced by the less polar intermediate ().
- Workup:
 - Cool to room temperature (RT).
 - Pour the mixture into Ice Water (400 mL) with vigorous stirring. The product should precipitate as an off-white solid.

- Filter the solid.^[5] Wash the filter cake with water (mL) to remove residual DMF and inorganic salts.
- Dry the solid under vacuum at 40°C.
- Yield Expectation: 90–95% (approx. 14.5 g).^[6]
 - Intermediate: 2-Benzyloxy-5-methoxybenzaldehyde.^{[7][8]}

Phase 2: Chemoselective Carbonyl Reduction

Objective: Reduce the aldehyde to a primary alcohol without cleaving the benzyl ether.

Mechanism: Nucleophilic addition of hydride (

) to the carbonyl carbon.^[9]

is chosen over

because it is milder and chemoselective, avoiding potential side reactions with the ether linkage.

Protocol:

- Setup: Use a 500 mL RBF with a magnetic stir bar and an internal thermometer.
- Solvation: Dissolve the Intermediate (14.0 g, 57.8 mmol) in Methanol (140 mL) and THF (20 mL).
 - Note: THF helps solubility if the intermediate is not fully soluble in pure MeOH at 0°C.
- Cooling: Cool the solution to 0°C using an ice bath.
- Reduction: Add Sodium Borohydride (1.31 g, 34.7 mmol) portion-wise over 15 minutes.
 - Caution: Gas evolution () will occur. Ensure the system is vented.^[5]
- Reaction: Remove the ice bath and allow the mixture to warm to RT. Stir for 2 hours.

- Monitor: TLC (Hexane:EtOAc 2:1). The aldehyde spot should disappear, and a more polar alcohol spot () should appear.
- Quench: Cool back to 0°C. Quench by dropwise addition of Saturated (50 mL). Stir for 10 minutes.
- Extraction:
 - Remove bulk Methanol/THF under reduced pressure (Rotavap).
 - Extract the aqueous residue with Ethyl Acetate (mL).
 - Wash combined organics with Brine (100 mL).
 - Dry over Anhydrous , filter, and concentrate.
- Purification: The crude product is often pure enough.^[10] If necessary, recrystallize from Ethyl Acetate/Hexane or purify via silica gel chromatography (Gradient: 10% 40% EtOAc in Hexane).

Quality Control & Analytical Data

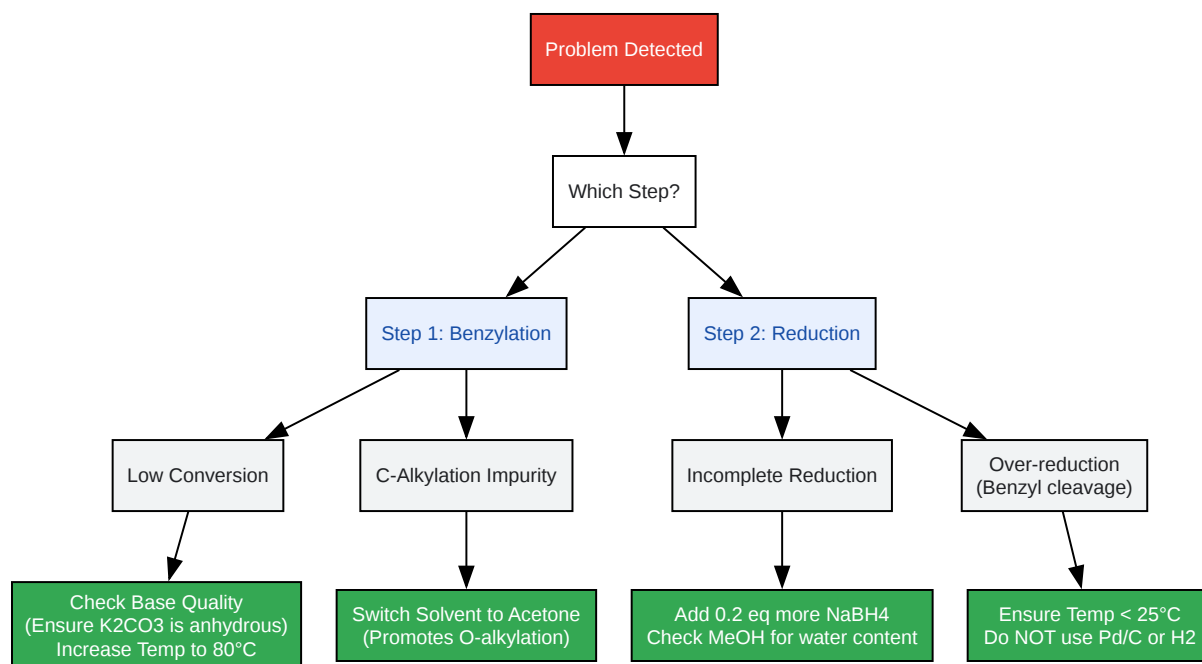
Verify the identity of the final product using the following parameters:

- Appearance: White to off-white crystalline solid.
- Melting Point: 72–75°C (Literature range).
- NMR (400 MHz,):
 - 7.30–7.45 (m, 5H, Benzyl aromatic).

- 6.80–6.90 (m, 3H, Core aromatic).
- 5.05 (s, 2H,
).
- 4.65 (s, 2H,
).
- 3.78 (s, 3H,
).
- 2.20 (br s, 1H,
).

Troubleshooting Guide

Use this decision tree to diagnose common synthesis issues.



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Figure 2: Troubleshooting decision tree for yield optimization.

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